

Technical Guide: Physical Properties of 2,3-Dimethylpyridine-d9

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,3-Dimethylpyridine-d9

Cat. No.: B15556901

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2,3-Dimethylpyridine-d9** (2,3-Lutidine-d9). Due to the limited availability of specific experimental data for the deuterated compound, this document also includes the physical properties of its non-deuterated analog, 2,3-Dimethylpyridine, which serve as a close approximation. Furthermore, this guide outlines standard experimental protocols for determining key physical properties and presents a relevant synthetic workflow.

Compound Identification and Properties

2,3-Dimethylpyridine-d9 is an isotopically labeled form of 2,3-Dimethylpyridine, a common reagent and intermediate in organic synthesis. Its deuteration makes it a valuable tool in research, particularly in mechanistic studies, metabolic tracking, and as an internal standard in mass spectrometry-based analyses.

Quantitative Data for 2,3-Dimethylpyridine-d9

The following table summarizes the key identification and physical data for **2,3-Dimethylpyridine-d9**.

Property	Value	Citation(s)
Molecular Formula	C ₇ D ₉ N	[1]
Molecular Weight	116.21 g/mol	[1][2]
CAS Number	350818-65-4	[1][2]
Synonyms	2,3-Lutidine-d ₉ , 5,6-Di(methyl-d ₃)pyridine-2,3,4-d ₃	[1]
Isotopic Enrichment	≥98 atom % D	[2][3]
Appearance	Neat	[1]
Storage Conditions	Room Temperature	[2]
Stability	Stable under recommended storage conditions	[2]

Quantitative Data for 2,3-Dimethylpyridine (Non-Deuterated Analog)

The physical properties of the non-deuterated analog, 2,3-Dimethylpyridine (2,3-Lutidine), are presented below as a reference and reliable estimate for the deuterated compound.

Property	Value	Citation(s)
Molecular Formula	C ₇ H ₉ N	[4][5][6]
Molecular Weight	107.15 g/mol	[4][7]
CAS Number	583-61-9	[4][6][7]
Appearance	Clear, colorless to slightly yellow liquid	[5][7][8]
Density	0.945 g/mL at 25 °C	[4][5][9]
Boiling Point	162-163 °C at 760 mmHg	[4][5][9]
Melting Point	-15 °C	[4][9]
Flash Point	50 °C (122 °F) - closed cup	[4][8]
Refractive Index (n ₂₀ /D)	1.508	[4][5]
pKa	6.57 at 25 °C	[5]
Solubility	Poorly soluble in water; soluble in organic solvents like dichloromethane, ethyl acetate, and DMSO.	[5][10]

Standard Experimental Protocols

While specific experimental reports for determining the physical properties of **2,3-Dimethylpyridine-d₉** are not readily available, the following sections describe standard, widely accepted laboratory methodologies for these measurements.

Melting Point Determination (Capillary Method)

The melting point, or in this case, the freezing point, is determined by observing the temperature at which the substance transitions between solid and liquid phases.

- Apparatus: Mel-Temp apparatus or Thiele tube, thermometer, glass capillary tubes (sealed at one end).

- Procedure:
 - A small amount of the liquid sample is introduced into a glass capillary tube, which is then flash-frozen.
 - The capillary tube is placed in a melting point apparatus, attached to a thermometer.
 - The apparatus is heated slowly, typically at a rate of 1-2 °C per minute, to ensure thermal equilibrium.
 - The temperature at which the first drop of liquid forms is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range.
 - For a pure substance, this range is typically narrow (0.5-1.0 °C).

Boiling Point Determination (Micro Method)

This method is suitable for determining the boiling point of small liquid samples.

- Apparatus: Thiele tube or small test tube, thermometer, capillary tube (sealed at one end), heating oil (e.g., mineral oil), heat source.
- Procedure:
 - A few milliliters of the liquid are placed into a small test tube.
 - A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.
 - The test tube is attached to a thermometer and immersed in a Thiele tube containing heating oil.
 - The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube will escape, forming a stream of bubbles.

- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tip.
- The heat source is removed, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point. This is the temperature where the vapor pressure of the liquid equals the atmospheric pressure.

Density Determination (Gravimetric Method)

The density is determined by measuring the mass of a known volume of the liquid.

- Apparatus: Pycnometer (a glass flask with a precise, known volume) or a graduated cylinder, and an analytical balance.
- Procedure:
 - The mass of the clean, dry pycnometer or graduated cylinder is accurately measured using an analytical balance.
 - The container is filled with the liquid to its calibrated volume mark. Care is taken to avoid air bubbles.
 - The mass of the liquid-filled container is measured.
 - The mass of the liquid is calculated by subtracting the mass of the empty container from the mass of the filled container.
 - The density is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
 - The temperature at which the measurement is made must be recorded, as density is temperature-dependent.

Relevant Experimental Workflow

2,3-Dimethylpyridine is a precursor to 2,3-Dimethyl-4-nitropyridine-N-oxide, a critical intermediate in the synthesis of proton pump inhibitors like lansoprazole. The following diagram

illustrates the workflow for the nitration of 2,3-Dimethylpyridine-N-oxide, a key step in this synthetic pathway.

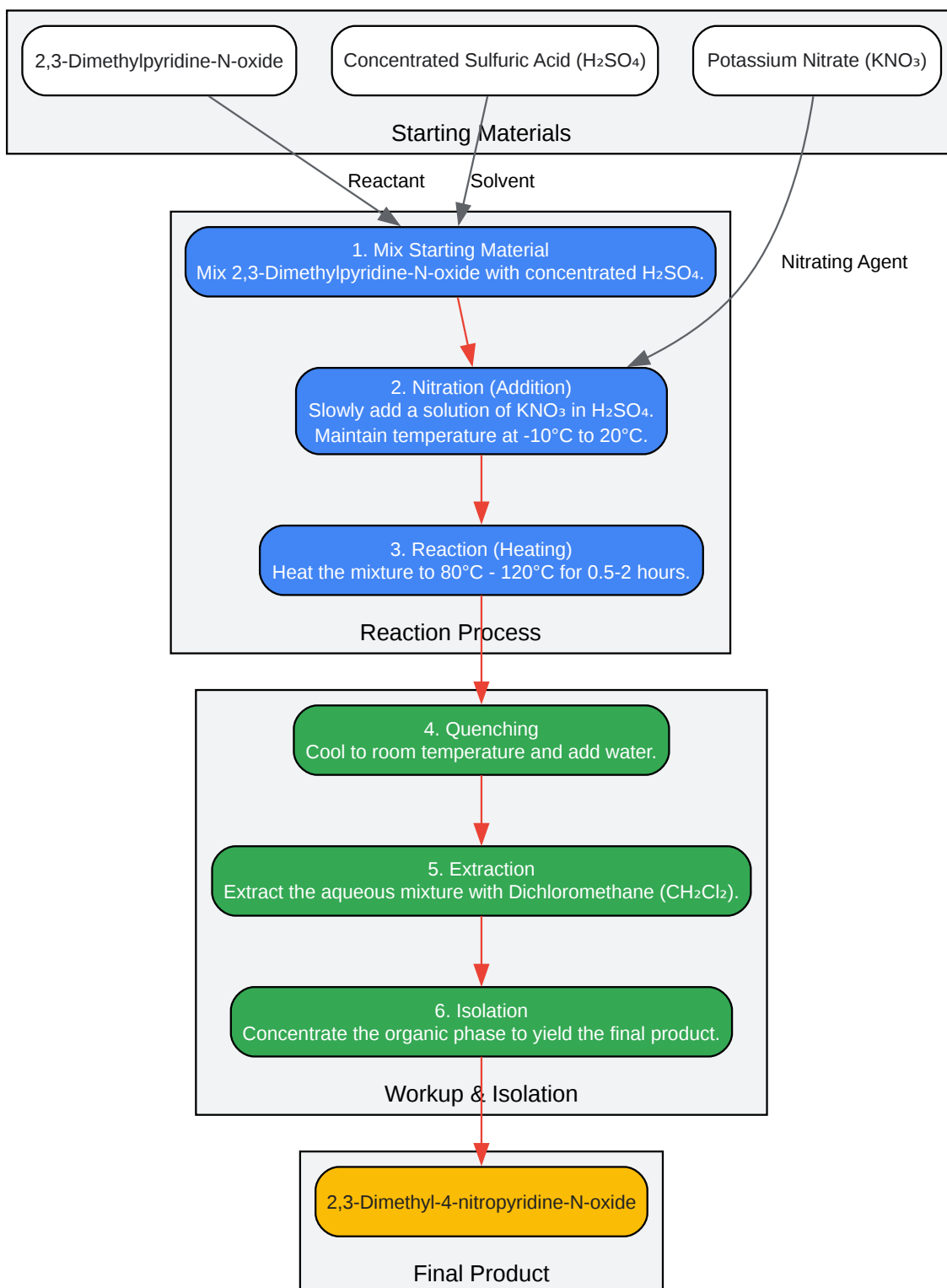


Figure 1. Synthetic Workflow for 2,3-Dimethyl-4-nitropyridine-N-oxide

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Synthetic workflow for a key derivative.

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